

Tetrahydrofuran: A Comprehensive Technical Guide for Researchers and Scientists

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Compound of Interest

Compound Name: Tetrahydrofuran

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An in-depth exploration of the chemical properties, synthesis, and applications of **Tetrahydrofuran** (THF), with a focus on its role in research and drug development.

IUPAC Name: Oxolane^{[1][2]} CAS Number: 109-99-9^{[1][2][3]}

Introduction

Tetrahydrofuran (THF), with the chemical formula $(CH_2)_4O$, is a heterocyclic organic compound classified as a cyclic ether.^[1] It is a colorless, water-miscible organic liquid of low viscosity at standard temperature and pressure.^[1] Recognized for its moderate polarity and a wide liquid range, THF stands out as a versatile aprotic solvent, capable of dissolving a broad array of both nonpolar and polar chemical compounds.^{[1][4]} Its utility is prominent in numerous industrial and laboratory settings, serving as a precursor to polymers and as a solvent for polyvinyl chloride (PVC) and in varnishes.^[1] In the realm of drug discovery and pharmaceutical research, THF is a pivotal solvent, facilitating a multitude of chemical reactions essential for the synthesis of complex pharmaceutical compounds.^{[5][6]}

Physicochemical Properties

THF's utility as a solvent and reagent is dictated by its distinct physical and chemical characteristics. It is fully miscible with water and many organic solvents.^{[7][8]} A summary of its key quantitative properties is presented below.

Property	Value
Molecular Formula	C ₄ H ₈ O[1][4]
Molar Mass	72.107 g·mol ⁻¹ [1]
Appearance	Colorless liquid[1][4]
Density	0.8876 g/cm ³ at 20 °C[1]
Melting Point	-108.4 °C[1][4]
Boiling Point	66 °C[1][4]
Vapor Pressure	132 mmHg at 20 °C[1]
Refractive Index (n _D)	1.4073 at 20 °C[1]
Viscosity	0.48 cP at 25 °C[1]
Dielectric Constant	7.6[1][4]

Synthesis and Production

Annually, approximately 200,000 tonnes of **tetrahydrofuran** are produced.[1] The most prevalent industrial method involves the acid-catalyzed dehydration of 1,4-butanediol.[1] Other significant industrial routes include the oxidation of n-butane to crude maleic anhydride followed by catalytic hydrogenation, and the hydroformylation of allyl alcohol followed by hydrogenation to 1,4-butanediol.[1] THF can also be synthesized via the catalytic hydrogenation of furan, a method that allows for its derivation from renewable resources like certain sugars.[1]

Experimental Protocols

Synthesis of Tetrahydrofuran by Catalytic Hydrogenation of Furan

This protocol details the laboratory-scale synthesis of THF from furan using a palladium catalyst.

Materials:

- Pure furan
- Palladous oxide (catalyst)
- Hydrogen gas
- Apparatus for catalytic reduction (pressure bottle)
- Distillation apparatus

Procedure:

- **Catalyst Preparation (Palladous Oxide):** This is a preparatory step for the catalyst and is often done separately. A detailed procedure for preparing palladous oxide from palladium metal using aqua regia and sodium nitrate is available in the literature.^[1]
- **Reaction Setup:** In the pressure bottle of a catalytic reduction apparatus, place 10 g of pure furan and 0.2 g of palladous oxide.^[1]
- **Hydrogenation:** Purge the bottle with hydrogen gas and then apply an initial hydrogen pressure of approximately 7 atmospheres (100 lb.).^[1] The reduction reaction is exothermic and should proceed smoothly after a brief induction period.^[1]
- **Incremental Addition:** After the initial reaction subsides, incrementally add more furan (e.g., in 20-30 g portions) and palladous oxide (0.2 g portions) to the reaction vessel, re-purging with hydrogen and pressurizing after each addition until the reaction bottle is about two-thirds full.^[1]
- **Completion:** To ensure the reaction goes to completion, add a final portion of palladous oxide and continue shaking under hydrogen pressure until there is no more hydrogen uptake.^[1]
- **Isolation and Purification:** Allow the catalyst to settle. Decant the liquid THF through a filter into a distillation flask.^[1] The final product is purified by distillation, collecting the fraction that boils at 64–66 °C.^[1] The expected yield of redistilled **tetrahydrofuran** is between 90–93%.^[1]

Use of THF as a Solvent in a Grignard Reaction

This protocol outlines the use of anhydrous THF as a solvent for the formation of a Grignard reagent and its subsequent reaction with an aldehyde.

Materials:

- Magnesium (Mg) turnings
- 1-bromobutane
- An aldehyde (e.g., benzaldehyde)
- Anhydrous **Tetrahydrofuran** (THF)
- Nitrogen gas supply
- Round-bottom flask with condenser and addition funnel
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Sodium sulfate (Na_2SO_4)
- Ice bath

Procedure:

- **Apparatus Setup:** Assemble a dry round-bottom flask equipped with a condenser, a magnetic stirrer, and a nitrogen inlet. Ensure all glassware is thoroughly dried to prevent moisture contamination.
- **Initiation:** Place polished magnesium turnings in the flask and purge the system with nitrogen gas for approximately 10 minutes.^[9]
- **Grignard Reagent Formation:** Via syringe, inject anhydrous THF into the flask, followed by the slow addition of an equimolar amount of 1-bromobutane through a septum.^[9] Stir the mixture until all the magnesium has been consumed. The reaction is exothermic.
- **Reaction with Aldehyde:** Cool the flask in an ice-water bath. Drop-wise, add the aldehyde to the Grignard reagent solution over a period of 3 minutes and then allow the system to stir for

3 hours.[9]

- Workup: Transfer the reaction mixture to a separatory funnel. Quench the reaction by washing it twice with a saturated aqueous solution of ammonium chloride.[9]
- Extraction: Extract the aqueous layer with ether (or THF) multiple times.[9]
- Drying and Isolation: Combine the organic layers, wash twice with distilled water, and then dry over anhydrous sodium sulfate.[9] The solvent is then removed under vacuum via rotary evaporation to yield the secondary alcohol product.[9]

Applications in Drug Development and Research

THF's excellent solvating properties for a wide range of organic compounds make it an indispensable tool in the pharmaceutical industry.[5][10]

- Reaction Medium: It serves as a critical reaction medium for synthesizing complex pharmaceutical compounds and active pharmaceutical ingredients (APIs).[5][10] Its stability and compatibility are particularly valuable in sensitive reactions like those involving Grignard reagents and other organometallic chemistries.[6][10]
- Purification: THF is extensively used in purification processes such as recrystallization and chromatography (including thin-layer and gel permeation chromatography) to isolate and purify APIs.[1][5]
- Polymer Science: In polymer science, THF is used to dissolve polymers to determine their molecular mass and is a key component in PVC adhesives.[1] It is also the monomer polymerized to produce poly(tetramethylene ether) glycol (PTMEG), which is used to make elastomeric fibers like Spandex.[4]
- FDA-Approved Drugs: The **tetrahydrofuran** nucleus is a structural component in several FDA-approved drugs, including Terazosin and Darunavir, highlighting its role in creating pharmacologically active molecules.[11]

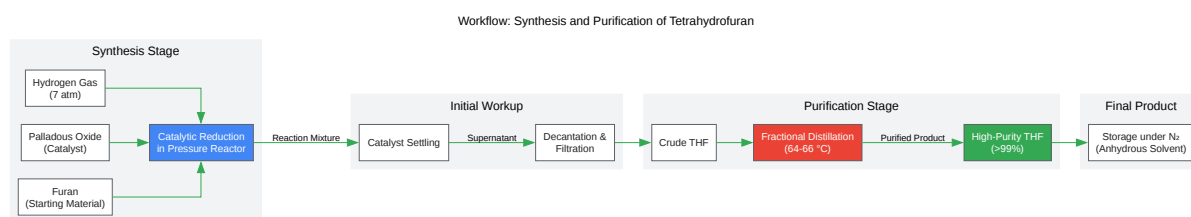
Safety and Handling

Tetrahydrofuran is a highly flammable liquid and vapor. It is harmful if swallowed and can cause serious eye and skin irritation, as well as respiratory irritation. It is also suspected of causing cancer.

A significant hazard associated with THF is its tendency to form explosive peroxides upon exposure to air and light.[7][8] Therefore, it should be stored in tightly closed containers, away from heat, sparks, open flames, and other ignition sources. It is crucial to test for the presence of peroxides before distilling THF and to always perform distillations in the presence of a reducing agent.[5] Proper personal protective equipment, including gloves, safety goggles, and respiratory protection, must be worn when handling THF.[7]

Visualized Workflow

The following diagram illustrates a typical laboratory workflow for the synthesis of **Tetrahydrofuran** from Furan, followed by its purification for use as a high-purity solvent.



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Caption: Synthesis of THF via catalytic hydrogenation of furan and subsequent purification.

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